

Lanasol yellow 4G safety and handling guidelines for labs

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Compound of Interest

Compound Name: *Lanasol yellow 4G*

Cat. No.: *B12363259*

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An In-depth Technical Guide to the Safe Handling of **Lanasol Yellow 4G** in a Laboratory Setting

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **Lanasol Yellow 4G** (C.I. Reactive Yellow 39), a reactive azo dye utilized in various laboratory applications. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

Lanasol Yellow 4G is a yellow powder with no discernible odor.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	70247-70-0	[1][2]
Molecular Formula	C19H12BrCl2N5Na2O8S2	[2]
Molecular Weight	699.25 g/mol	[2][3]
Appearance	Yellow powder with no odor	[1]
Solubility in Water	100 g/L at 30°C; 100 g/L at 90°C	[1][4]
pH Value	7.5 - 9 (in a 1 g/L aqueous solution)	[1]
Decomposition Temperature	> 200°C	[1]
Ignition Temperature	> 400°C	[1]

Toxicological Data

Lanasol Yellow 4G presents certain health hazards that necessitate careful handling. The primary concerns are skin and respiratory sensitization.[1][5]

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	Not Specified
Eye Irritation	Non-irritant	Rabbit	EC 83
Skin Irritation	Non-irritant	Rabbit	EC 83
Skin Sensitization	Sensitizing	Guinea Pig	OECD 406
Respiratory Sensitization	May cause sensitization by inhalation	Not Specified	Not Specified
Dermal Toxicity (LD50)	Data not available	-	-
Inhalation Toxicity (LC50)	Data not available	-	-

Exposure Limits:

- A Time-Weighted Average (TWA) of 0.1 mg/m³ is recommended by C.I.A - U.K.[1]

Experimental Protocol: Preparation of a Lanasol Yellow 4G Stock Solution

This protocol outlines a standard procedure for preparing a stock solution of **Lanasol Yellow 4G** in a laboratory setting.

Materials:

- **Lanasol Yellow 4G** powder
- Distilled or deionized water
- Appropriate volumetric flasks and caps
- Magnetic stirrer and stir bars or shaker

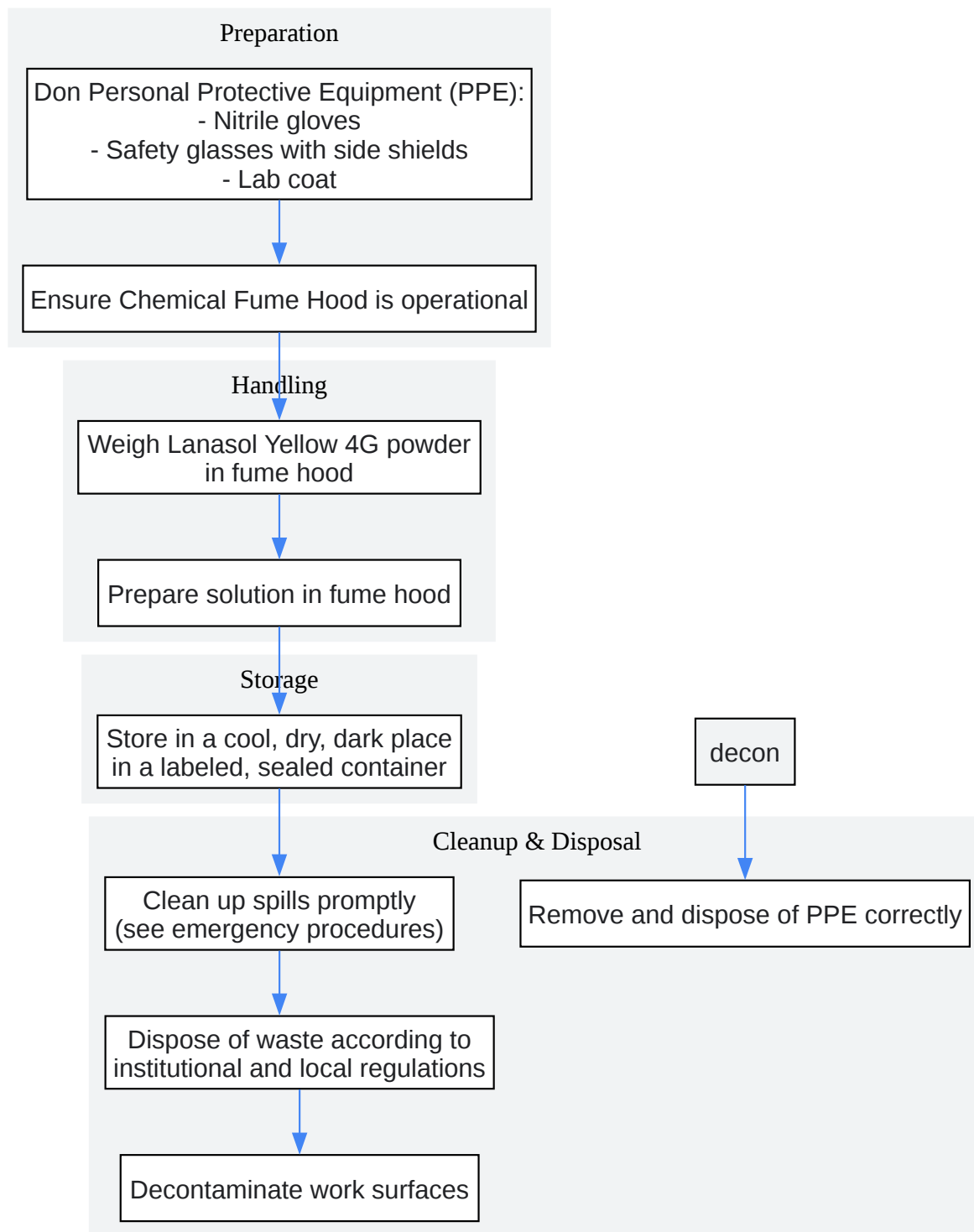
- Weighing paper or boat
- Spatula

Procedure:

- Preparation: Don all required Personal Protective Equipment (PPE) as outlined in the handling workflow. Ensure the chemical fume hood is operational.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **Lanasol Yellow 4G** powder using a clean spatula and weighing paper/boat. Avoid creating dust.
- Dissolving:
 - Transfer the weighed powder to a volumetric flask of the appropriate size.
 - Add a small amount of distilled/deionized water to the flask to wet the powder and form a slurry. This prevents clumping.
 - Gradually add more water, swirling the flask to dissolve the dye.
 - Once the powder is mostly dissolved, place a magnetic stir bar in the flask and place it on a magnetic stirrer, or cap the flask and place it on a shaker until the dye is fully dissolved.
 - Fill the flask to the calibration mark with water.
- Storage: Cap the volumetric flask securely, label it clearly with the chemical name, concentration, date of preparation, and your initials. Store in a cool, dry, and dark place away from incompatible materials.

Diagrams

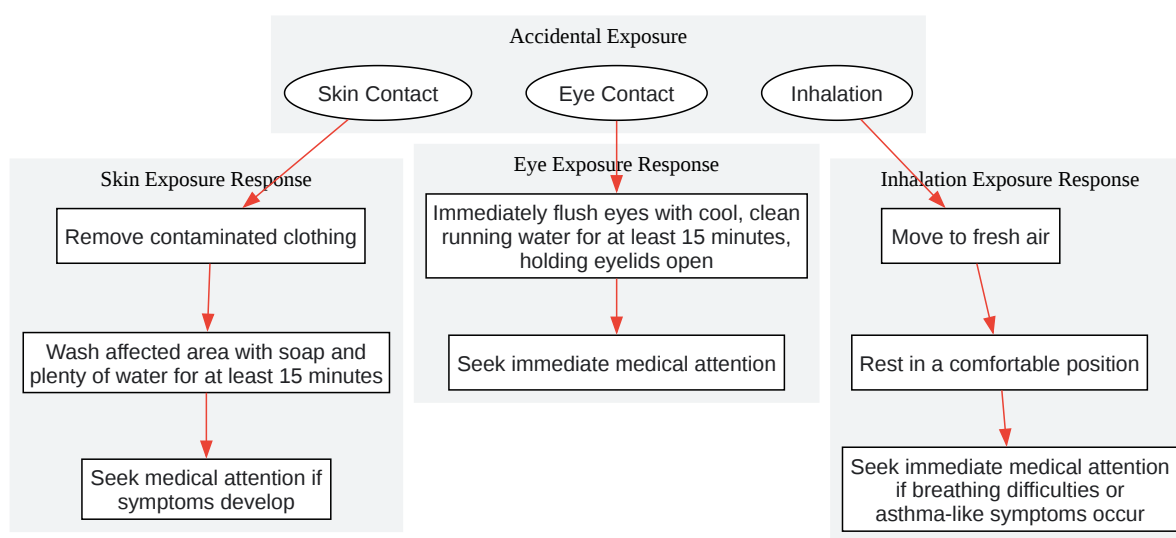
Standard Laboratory Handling Workflow for Lanasol Yellow 4G



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Caption: Standard laboratory workflow for handling **Lanasol Yellow 4G**.

Emergency Procedures for Accidental Exposure to Lanazol Yellow 4G



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Caption: Emergency procedures for accidental exposure to **Lanasol Yellow 4G**.

Safe Handling and Storage

Engineering Controls:

- Work with **Lanasol Yellow 4G** powder in a well-ventilated area, preferably in a chemical fume hood or a downdraught weighing booth to minimize dust inhalation.[1]

Personal Protective Equipment (PPE):

- **Gloves:** Wear impervious gloves, such as long PVC gloves.[\[1\]](#)
- **Eye Protection:** Safety glasses with side shields or a face shield are mandatory.[\[1\]](#)
- **Body Protection:** A lab coat or overalls should be worn.[\[1\]](#)
- **Respiratory Protection:** If working outside of a fume hood or if dust is generated, a suitable dust mask or respirator should be used.[\[1\]](#)

Storage:

- Store in a cool, dry area with adequate ventilation.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)

Spill and Waste Disposal

Spill Response:

- In case of a spill, wear the appropriate PPE.
- Dampen the spilled powder to avoid creating dust.[\[1\]](#)
- Scoop the material into a labeled container for chemical waste disposal.[\[1\]](#)
- Avoid allowing the substance to enter waterways, sewers, or drains.[\[1\]](#)

Waste Disposal:

- Dispose of all waste, including contaminated containers, as chemical waste in accordance with local, state, and federal regulations.[\[1\]](#)
- Incineration is a suitable disposal method. Landfill is not recommended.[\[1\]](#)

First Aid Measures

- In case of skin contact: Wash the affected area with soap and plenty of running water and remove contaminated clothing. Seek medical attention.[\[1\]](#)

- In case of eye contact: Immediately rinse with cool, clean running water for at least 15 minutes. Seek medical attention.^[1]
- If inhaled: Move the individual to fresh air and let them rest. If symptoms such as wheezing, shortness of breath, or asthma occur, seek immediate medical attention.^[1]
- If swallowed: Wash out the mouth with water and drink plenty of water. Seek medical advice.^[1]

Advice to Doctor: Treat symptomatically. No specific antidote is known.^[1]

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